Mass Spectrometry Analysis of 2-Chloro-6-fluorophenethylamine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Chloro-6-fluorophenethylamine*
CAS No.:	*149488-93-7*
Cat. No.:	*B123407*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the mass spectrometric analysis of **2-Chloro-6-fluorophenethylamine**. Due to the limited availability of direct mass spectral data for this specific compound, this guide leverages established fragmentation patterns of structurally similar phenethylamines and halogenated compounds to predict its mass spectrometric behavior. Detailed experimental protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are provided to facilitate method development and analysis.

Predicted Mass Spectrometry Data

The mass spectrum of **2-Chloro-6-fluorophenethylamine** is anticipated to be characterized by a molecular ion peak and several key fragment ions resulting from alpha and beta cleavage, as is typical for phenethylamine derivatives.[1][2] The presence of chlorine will result in a characteristic M+2 isotope peak for chlorine-containing fragments.

Table 1: Predicted Key Fragment Ions for **2-Chloro-6-fluorophenethylamine** in EI-MS

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m/z (Predicted)	Proposed Fragment Ion	Fragmentation Pathway
173/175	$[C_8H_9ClFN]^+$	Molecular Ion
144/146	$[C_7H_6ClF]^+$	Beta-cleavage (loss of CH_2NH_2)
30	$[CH_4N]^+$	Alpha-cleavage

Experimental Protocols

The analysis of **2-Chloro-6-fluorophenethylamine** can be effectively performed using either GC-MS or LC-MS/MS. The choice of method will depend on the sample matrix, required sensitivity, and the specific goals of the analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a robust technique for the analysis of volatile and thermally stable compounds like phenethylamines. Derivatization is often employed to improve chromatographic performance and sensitivity.[2]

1. Sample Preparation and Derivatization:

- Extraction: For biological samples, a liquid-liquid extraction or solid-phase extraction can be used to isolate the analyte.
- Derivatization: To improve volatility and thermal stability, the primary amine can be derivatized. A common method is acylation, for example, with trifluoroacetic anhydride (TFAA).[2]
  - To a dried sample extract, add 50 µL of ethyl acetate and 50 µL of TFAA.
  - Heat the mixture at 55°C for 15 minutes.
  - Evaporate the solvent under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.

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2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent GC system or equivalent.
- Column: HP-5MS (or equivalent) 30 m x 0.25 mm i.d., 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Inlet: Splitless injection at 250°C.
- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 1 minute.
  - Ramp: 15°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- Mass Spectrometer: Quadrupole or Ion Trap Mass Spectrometer.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Mass Range: m/z 40-450.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

LC-MS/MS offers high sensitivity and specificity and is particularly useful for analyzing complex matrices without derivatization.

1. Sample Preparation:

- Dilution: For relatively clean samples, a "dilute-and-shoot" approach can be used. Dilute the sample in the initial mobile phase.

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- Extraction: For complex matrices, protein precipitation followed by solid-phase extraction is recommended.

2. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatograph: Waters ACQUITY UPLC or equivalent.
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient:
  - Initial: 5% B.
  - 0-5 min: Linear gradient to 95% B.
  - 5-7 min: Hold at 95% B.
  - 7-7.1 min: Return to 5% B.
  - 7.1-10 min: Re-equilibration at 5% B.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Ion Source Parameters:
  - Capillary Voltage: 3.5 kV.
  - Source Temperature: 150°C.

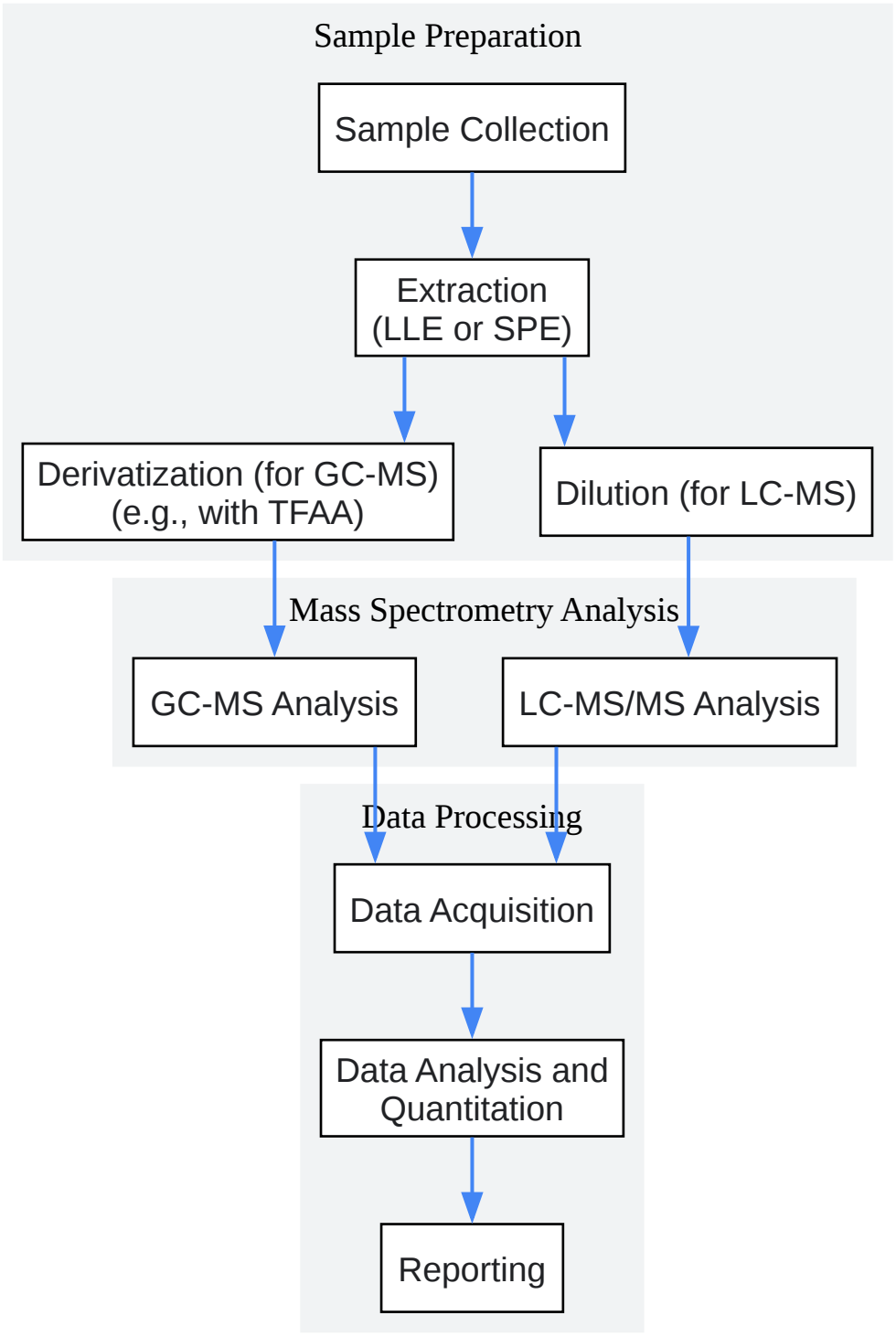
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- Desolvation Temperature: 350°C.

- Multiple Reaction Monitoring (MRM):
  - Precursor Ion (Q1): m/z 174.1 (protonated molecule $[M+H]^+$).
  - Product Ions (Q3): Transitions corresponding to the major fragment ions should be optimized. Predicted transitions would be from the precursor to fragments resulting from the loss of ammonia and cleavage of the ethylamine side chain.

Visualizations

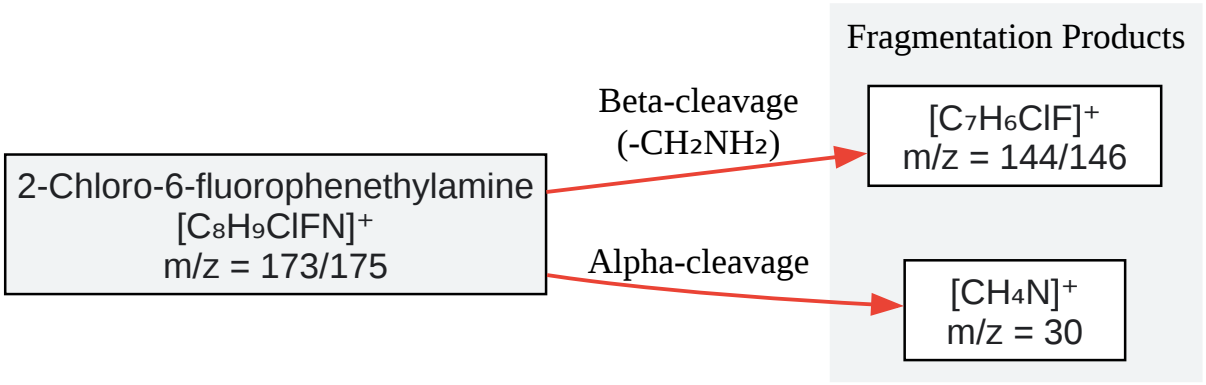
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Caption: General experimental workflow for the mass spectrometry analysis of **2-Chloro-6-fluorophenethylamine**.

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Caption: Predicted fragmentation pathway of **2-Chloro-6-fluorophenethylamine** under Electron Ionization.

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